

safe handling and storage procedures for 1-Bromo-4-isobutylbenzene

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Compound of Interest

Compound Name: 1-Bromo-4-isobutylbenzene

Cat. No.: B1275543

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Application Notes and Protocols for 1-Bromo-4-isobutylbenzene

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **1-Bromo-4-isobutylbenzene** (CAS No. 2051-99-2). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

1-Bromo-4-isobutylbenzene is a colorless to yellow liquid or crystalline solid. Its key physical and chemical properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₃ Br	[1][2]
Molecular Weight	213.11 g/mol	[1][2]
Appearance	Colorless to white to yellow powder or crystals or liquid	
Odor	Sweet	[1]
Solubility	Sparingly soluble in water	[1]
Storage Temperature	Room Temperature	
Purity	98%	

Hazard Identification and Safety Precautions

1-Bromo-4-isobutylbenzene is classified as an irritant and is harmful if swallowed, inhaled, or in contact with skin.[3]

Hazard Statement	Code
Causes skin irritation	H315
Causes serious eye irritation	H319
May cause respiratory irritation	H335

Signal Word: Warning

Pictogram: GHS07 (Exclamation Mark)

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn when handling **1-Bromo-4-isobutylbenzene**:

- Eye Protection: Chemical safety goggles or a face shield.[3]

- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).[3]
- Skin and Body Protection: Laboratory coat and appropriate protective clothing.[3]
- Respiratory Protection: Use in a well-ventilated area or a chemical fume hood.[3][4] If ventilation is inadequate, a NIOSH-approved respirator should be used.

Experimental Protocols

Safe Handling Protocol

- Preparation:
 - Ensure a chemical fume hood is operational.[3]
 - Verify that an eyewash station and safety shower are readily accessible.[5][6]
 - Assemble all necessary PPE before handling the chemical.
- Handling:
 - Handle **1-Bromo-4-isobutylbenzene** exclusively within a chemical fume hood.[3]
 - Avoid direct contact with skin, eyes, and clothing.[4][5][6]
 - Avoid inhalation of vapors or dust.[4]
 - Ground all equipment to prevent static discharge.
 - Keep away from heat, sparks, and open flames.[3]
 - Do not eat, drink, or smoke in the handling area.[4]
 - Wash hands thoroughly after handling.[3][5]

Storage Protocol

- Container:
 - Store in a tightly closed, properly labeled container.[3][4]

- A polyethylene or polypropylene container is suitable.[4]
- Storage Conditions:
 - Store in a cool, dry, and well-ventilated area.[1][5]
 - Keep away from incompatible materials such as oxidizing agents.[3]
 - Store locked up.[4]

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.[3][7]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[3][5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3][5]
Ingestion	Do not induce vomiting. Wash out the mouth with water. Seek immediate medical attention.[3][7]

Accidental Release Measures

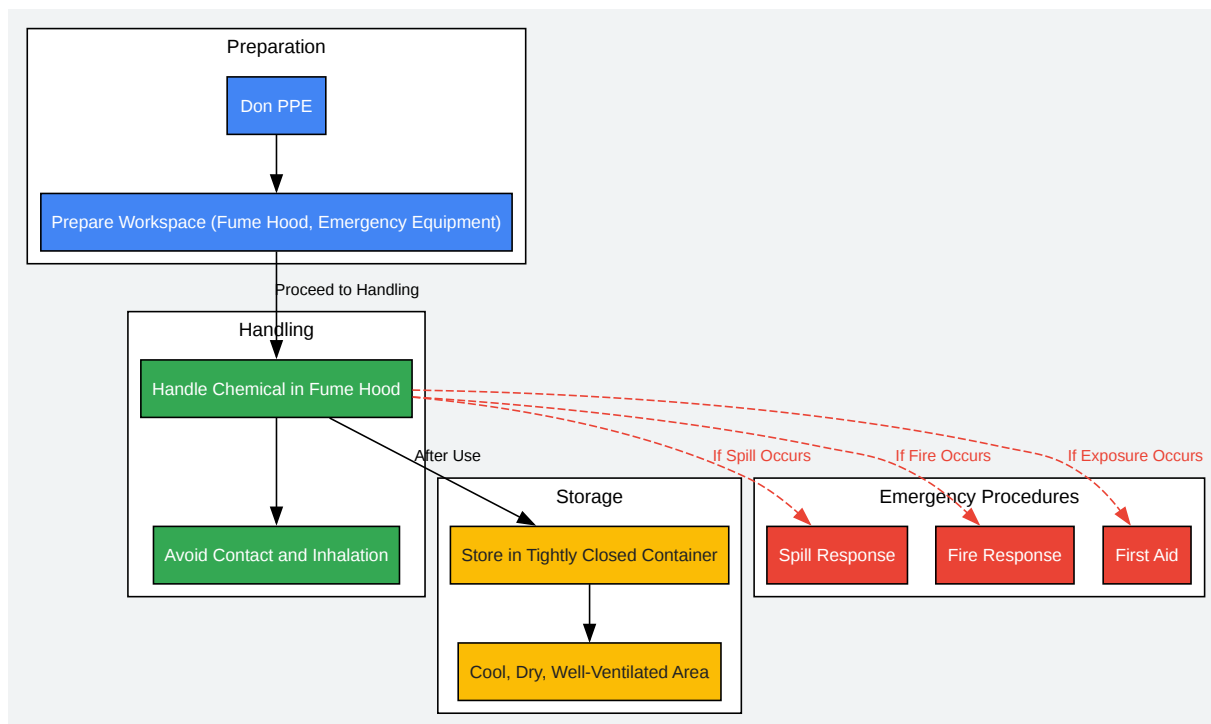
- Minor Spills:
 - Ensure adequate ventilation and wear appropriate PPE.

- Absorb the spill with an inert material such as sand, earth, or vermiculite.[4]
- Collect the absorbed material into a suitable, labeled container for disposal.[4]
- Clean the spill area thoroughly.
- Major Spills:
 - Evacuate the area and prevent entry of unnecessary personnel.
 - Alert the appropriate emergency response team.
 - Contain the spill to prevent it from entering drains or waterways.[3][4]
 - Follow the cleanup procedures for a minor spill, taking additional precautions as necessary.

Firefighting Measures

- Suitable Extinguishing Media: Use dry powder or carbon dioxide extinguishers.[3]
- Unsuitable Extinguishing Media: Information not available.
- Specific Hazards: May emit corrosive fumes upon combustion.[4] Hazardous combustion products include carbon monoxide and hydrogen bromide.[3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3][5]

Logical Workflow for Safe Handling and Storage



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Caption: Workflow for the safe handling and storage of **1-Bromo-4-isobutylbenzene**.

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